

Application of 1-bromohept-1-yne in the Synthesis of Bioactive Molecules

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Compound of Interest

Compound Name: 1-bromohept-1-yne

Cat. No.: B6192408

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract: **1-bromohept-1-yne** is a versatile building block in organic synthesis, particularly in the construction of complex natural products and bioactive molecules. Its terminal bromoalkyne functionality allows for participation in key carbon-carbon bond-forming reactions, most notably the Sonogashira and Cadiot-Chodkiewicz couplings. These reactions are instrumental in the assembly of polyacetylenic chains, a structural motif present in numerous natural products with significant biological activities, including antifungal, antibiotic, and antitumor properties. This document provides an overview of the application of **1-bromohept-1-yne** in natural product synthesis, alongside detailed experimental protocols for its use in cross-coupling reactions.

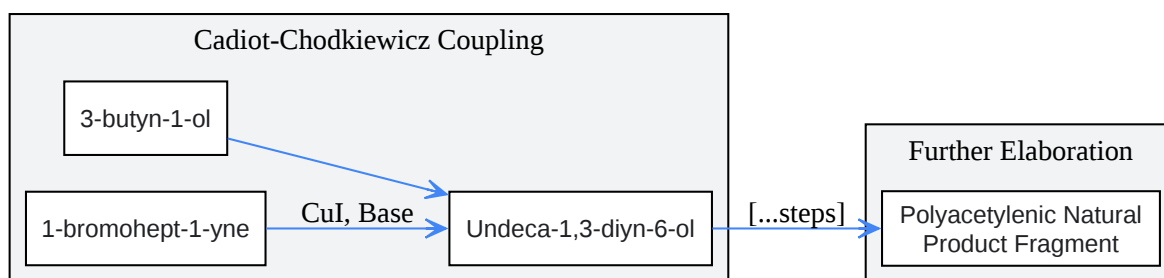
Introduction

Natural products remain a vital source of inspiration for the development of new therapeutic agents. Among the vast array of natural product scaffolds, polyacetylenes represent a class of compounds characterized by the presence of multiple acetylene units. The synthesis of these often unstable and complex molecules requires robust and selective methodologies. **1-bromohept-1-yne** serves as a key synthon in this context, providing a seven-carbon chain with a reactive handle for the introduction of further complexity. The Cadiot-Chodkiewicz coupling, a copper-catalyzed reaction between a terminal alkyne and a 1-haloalkyne, is a particularly powerful tool for the synthesis of unsymmetrical diynes, which are common substructures in polyacetylenic natural products.

Application in Natural Product Synthesis: A Representative Example

While the total synthesis of a specific, complex natural product utilizing **1-bromohept-1-yne** is not extensively documented in readily available literature, its application can be illustrated through the synthesis of a key fragment of a hypothetical polyacetylenic natural product. The Cadiot-Chodkiewicz coupling of **1-bromohept-1-yne** with a suitable terminal alkyne, such as 3-butyne-1-ol, provides a straightforward route to a functionalized diyne intermediate. This intermediate can then be further elaborated to construct the carbon skeleton of the target natural product.

Hypothetical Reaction Scheme:



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Caption: Cadiot-Chodkiewicz coupling of **1-bromohept-1-yne**.

Experimental Protocols

The following are detailed protocols for the preparation of **1-bromohept-1-yne** and its subsequent use in a Cadiot-Chodkiewicz coupling reaction.

Protocol 1: Synthesis of 1-bromohept-1-yne

This protocol describes the synthesis of **1-bromohept-1-yne** from 1-heptyne.

Materials:

Reagent/Solvent	Molar Mass (g/mol)	Density (g/mL)	Quantity	Moles
1-Heptyne	96.17	0.733	10.0 g	0.104
N-Bromosuccinimide (NBS)	177.98	-	18.5 g	0.104
Silver Nitrate (AgNO ₃)	169.87	-	0.88 g	0.0052
Acetone	58.08	0.791	200 mL	-
Diethyl Ether	74.12	0.713	300 mL	-
Saturated Sodium Bicarbonate Solution	-	-	100 mL	-
Brine	-	-	100 mL	-
Anhydrous Magnesium Sulfate	120.37	-	q.s.	-

Procedure:

- To a solution of 1-heptyne (10.0 g, 0.104 mol) in acetone (200 mL) was added N-bromosuccinimide (18.5 g, 0.104 mol) and silver nitrate (0.88 g, 0.0052 mol) in one portion.
- The reaction mixture was stirred at room temperature for 12 hours in the dark.
- The solvent was removed under reduced pressure.
- The residue was partitioned between diethyl ether (200 mL) and water (100 mL).
- The aqueous layer was extracted with diethyl ether (2 x 50 mL).

- The combined organic layers were washed with saturated sodium bicarbonate solution (100 mL) and brine (100 mL), dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure.
- The crude product was purified by vacuum distillation to afford **1-bromohept-1-yne** as a colorless oil.

Expected Yield: 75-85%

Protocol 2: Cadiot-Chodkiewicz Coupling of **1-bromohept-1-yne** and **3-butyn-1-ol**

This protocol details the copper-catalyzed cross-coupling of **1-bromohept-1-yne** with 3-butyn-1-ol.

Materials:

Reagent/Solvent	Molar Mass (g/mol)	Density (g/mL)	Quantity	Moles
1-bromohept-1-yne	175.06	1.26	1.75 g	0.010
3-butyn-1-ol	70.09	0.926	0.70 g	0.010
Copper(I) Iodide (CuI)	190.45	-	95 mg	0.0005
n-Butylamine	73.14	0.74	10 mL	-
Tetrahydrofuran (THF)	72.11	0.889	20 mL	-
Saturated Ammonium Chloride Solution	-	-	50 mL	-
Diethyl Ether	74.12	0.713	100 mL	-
Brine	-	-	50 mL	-
Anhydrous Sodium Sulfate	142.04	-	q.s.	-

Procedure:

- A solution of 3-butyn-1-ol (0.70 g, 0.010 mol) in THF (10 mL) and n-butylamine (10 mL) was prepared in a round-bottom flask.
- Copper(I) iodide (95 mg, 0.0005 mol) was added, and the mixture was stirred for 5 minutes at room temperature.
- A solution of **1-bromohept-1-yne** (1.75 g, 0.010 mol) in THF (10 mL) was added dropwise over 10 minutes.
- The reaction mixture was stirred at room temperature for 4 hours.

- The reaction was quenched by the addition of saturated ammonium chloride solution (50 mL).
- The mixture was extracted with diethyl ether (3 x 30 mL).
- The combined organic layers were washed with brine (50 mL), dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product was purified by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield the desired diyne.

Expected Yield: 70-80%

Data Presentation

Table 1: Summary of Reaction Conditions and Yields for the Synthesis of **1-bromohept-1-yne**.

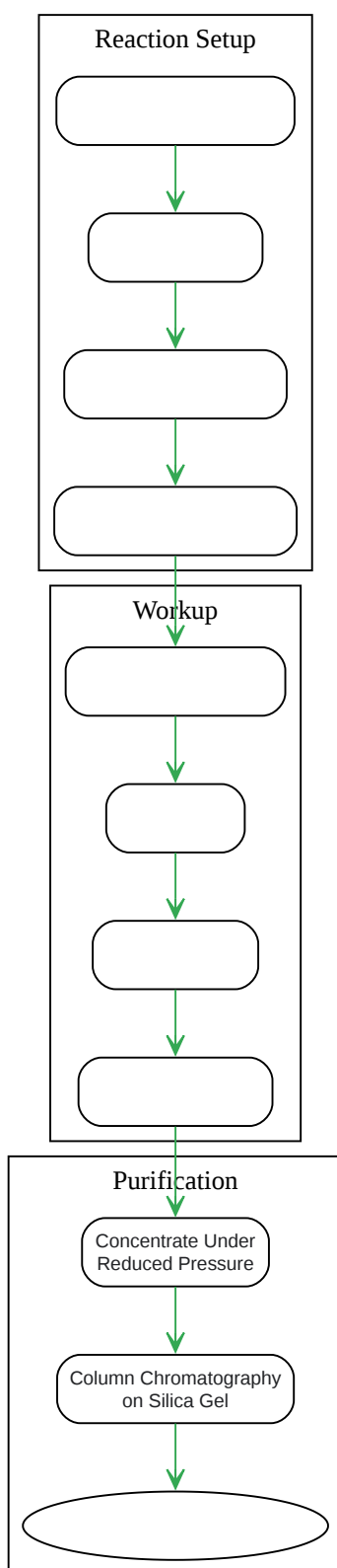
Starting Material	Reagents	Solvent	Reaction Time (h)	Temperature (°C)	Yield (%)
1-Heptyne	NBS, AgNO ₃	Acetone	12	Room Temp.	80

Table 2: Summary of Reaction Conditions and Yields for the Cadiot-Chodkiewicz Coupling.

Alkyne 1	Alkyne 2	Catalyst	Base	Solvent	Reaction Time (h)	Temperature (°C)	Yield (%)
1-bromohept-1-yne	3-butyne-1-ol	CuI	n-Butylamine	THF	4	Room Temp.	75

Signaling Pathways and Experimental Workflows

The following diagram illustrates the general workflow for the synthesis and purification of a diyne using the Cadiot-Chodkiewicz coupling.



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